

Application Notes and Protocols for dCeMM4

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: dCeMM4

Cat. No.: B10854763

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **dCeMM4** stock solutions, a critical step for ensuring reproducibility and accuracy in experiments investigating its role as a molecular glue degrader.

dCeMM4 is a small molecule that induces the ubiquitination and subsequent degradation of Cyclin K. It achieves this by promoting the interaction between the CDK12-Cyclin K complex and the CRL4B E3 ubiquitin ligase complex.^{[1][2][3][4][5]} This targeted protein degradation makes **dCeMM4** a valuable tool for studying the roles of Cyclin K and CDK12 in various cellular processes, including transcription and cell cycle regulation.

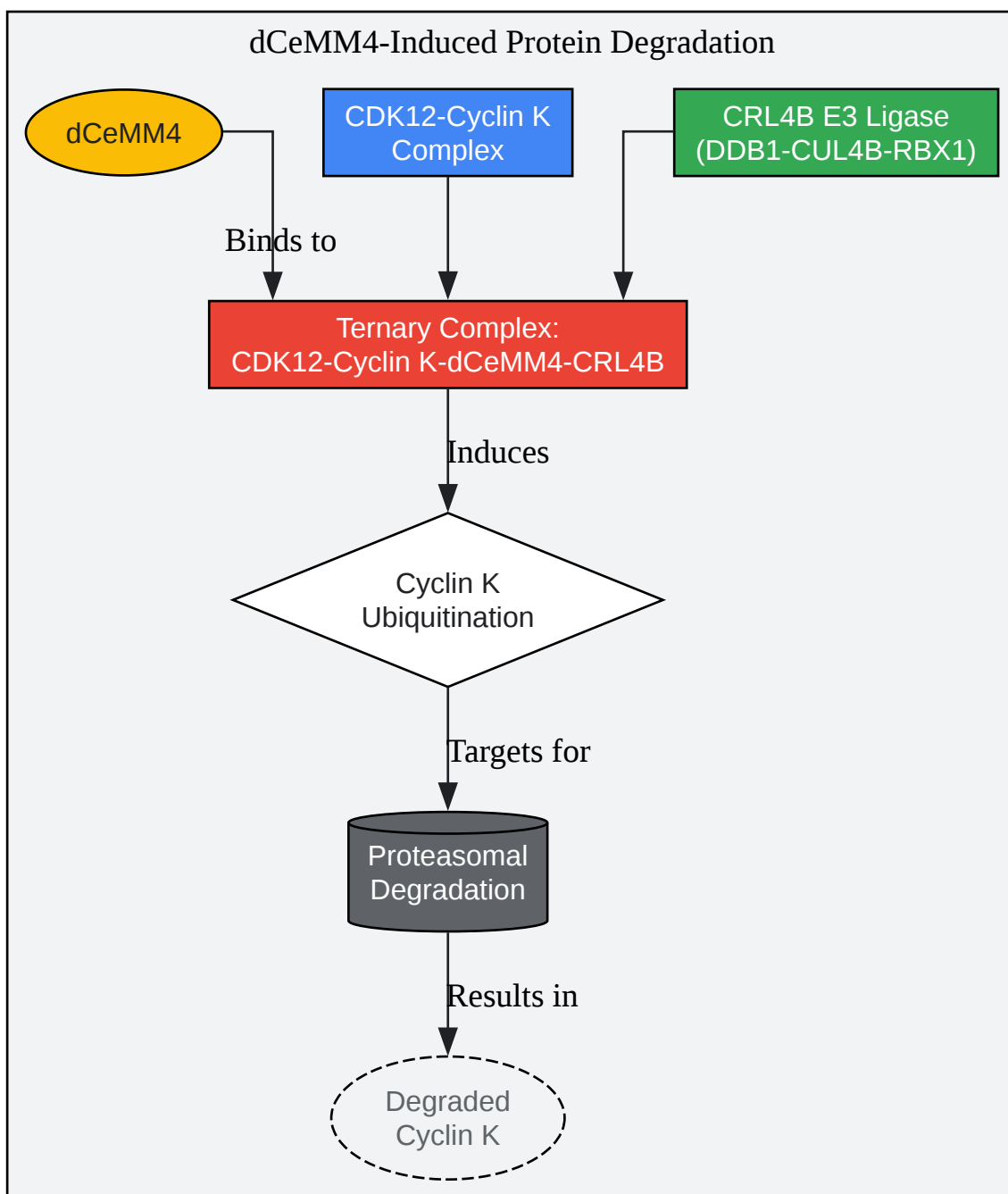
Quantitative Data Summary

For ease of reference, the key quantitative data for **dCeMM4** are summarized in the table below.

Parameter	Value	Source
CAS Number	1281683-44-0	
Molecular Formula	C ₁₄ H ₁₅ N ₃ O ₃ S ₂	
Molecular Weight	337.41 g/mol	
Solubility	Soluble in DMSO (e.g., 10 mM or 3.33 mg/mL)	
Recommended Solvents	DMSO, DMF	
Storage of Powder	-20°C for 3 years, 4°C for 2 years	
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	

Signaling Pathway of dCeMM4

dCeMM4 functions as a molecular glue, bringing together the CDK12-Cyclin K complex and the DDB1-CUL4B-RBX1 (CRL4B) E3 ubiquitin ligase. This induced proximity facilitates the ubiquitination of Cyclin K, marking it for proteasomal degradation. The degradation of Cyclin K subsequently impacts the activity of its binding partner, CDK12, a key regulator of transcriptional elongation.



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dCeMM4 mechanism of action.

Experimental Protocols

Preparation of a 10 mM dCeMM4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **dCeMM4** in dimethyl sulfoxide (DMSO).

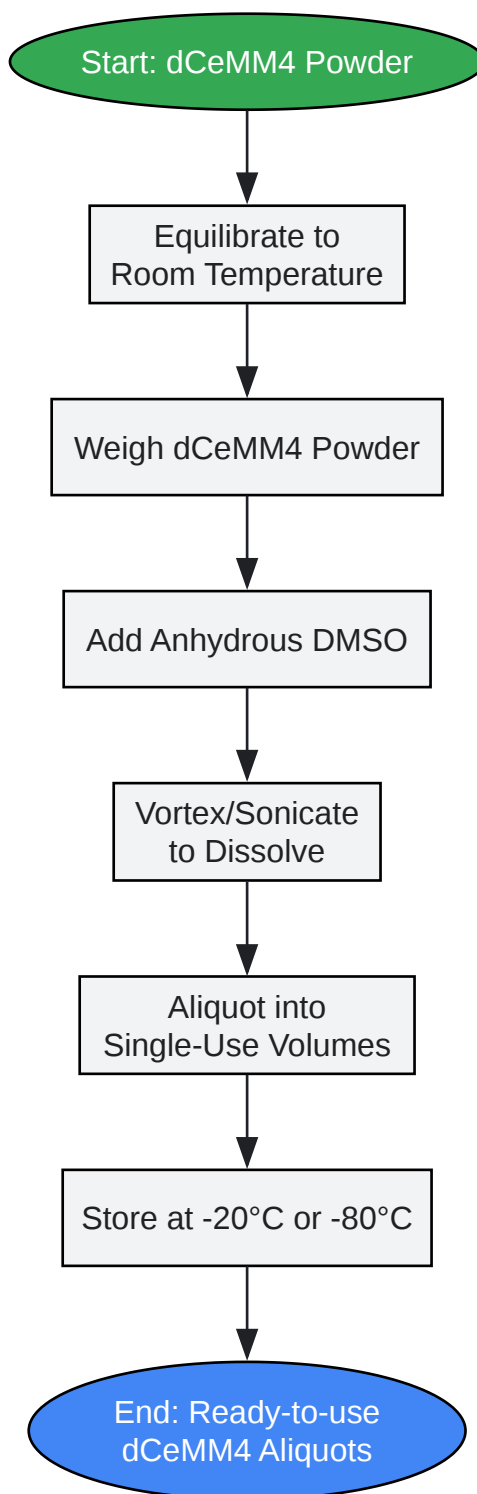
Materials:

- **dCeMM4** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated micropipettes
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **dCeMM4** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **dCeMM4** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3374 mg of **dCeMM4** (Molecular Weight = 337.41 g/mol).
- **Dissolution:**
 - Add the appropriate volume of DMSO to the vial containing the **dCeMM4** powder. For a 10 mM stock, if you weighed 0.3374 mg, add 100 μ L of DMSO.
 - Cap the vial tightly.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If necessary, gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution. Visually inspect the solution to ensure that all the powder has dissolved completely and the solution is clear.

- Aliquoting: To avoid repeated freeze-thaw cycles which can lead to product degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).



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